

Solid-Phase Synthesis of Cyclolinopeptide B: An Application Note and Protocol

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Compound of Interest

Compound Name: Cyclolinopeptide B

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Abstract

Cyclolinopeptide B, a cyclic nonapeptide with the sequence cyclo(Ile-Met-Leu-Ile-Pro-Pro-Phe-Phe-Val), has garnered interest for its potential biological activities. This document provides a detailed protocol for the solid-phase synthesis of **Cyclolinopeptide B** utilizing the well-established Fmoc/tBu strategy. The protocol covers the entire workflow from resin preparation and linear peptide assembly to on-resin cyclization, cleavage, and purification. This guide is intended to provide researchers with a comprehensive methodology to efficiently synthesize **Cyclolinopeptide B** for further investigation.

Introduction

Cyclolinopeptide B is a naturally occurring cyclic peptide isolated from linseed.[1][2] Cyclic peptides, in general, offer several advantages over their linear counterparts, including enhanced metabolic stability, improved receptor binding affinity, and better cell permeability, making them attractive candidates for drug development.[3] The solid-phase peptide synthesis (SPPS) approach, pioneered by Merrifield, allows for the efficient and stepwise assembly of peptide chains on a solid support.[4] The Fmoc/tBu (9-fluorenylmethyloxycarbonyl/tert-butyl)

strategy is a widely used orthogonal protection scheme in SPPS that employs a base-labile α -amino protecting group (Fmoc) and acid-labile side-chain protecting groups (tBu).^[4] This protocol details the application of Fmoc/tBu-based SPPS for the synthesis of **Cyclolinopeptide B**, including on-resin cyclization, a critical step for obtaining the final cyclic product.

Experimental Protocols

Materials and Reagents

- Resin: 2-Chlorotrityl chloride (2-CTC) resin
- Fmoc-protected Amino Acids:
 - Fmoc-Val-OH
 - Fmoc-Phe-OH
 - Fmoc-Pro-OH
 - Fmoc-Ile-OH
 - Fmoc-Leu-OH
 - Fmoc-Met-OH
- Solvents:
 - N,N-Dimethylformamide (DMF) (peptide synthesis grade)
 - Dichloromethane (DCM)
 - Piperidine
 - Diisopropylethylamine (DIEA)
 - Methanol (MeOH)
 - Acetonitrile (ACN) (HPLC grade)

- Diethyl ether (cold)
- Reagents:
 - Coupling Reagents: HBTU (O-(Benzotriazol-1-yl)-N,N,N',N'-tetramethyluronium hexafluorophosphate), HOBt (Hydroxybenzotriazole)
 - Deprotection Reagent: 20% (v/v) piperidine in DMF
 - Cleavage Cocktail: 95% Trifluoroacetic acid (TFA), 2.5% Triisopropylsilane (TIS), 2.5% H₂O
 - Cyclization Reagents: HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate), HOAt (1-Hydroxy-7-azabenzotriazole)

I. Resin Loading (Attachment of the first amino acid)

- Swell 2-CTC resin in DCM for 30 minutes in a reaction vessel.
- Drain the DCM.
- Dissolve Fmoc-Val-OH (2 eq. to resin capacity) and DIEA (4 eq.) in DCM.
- Add the amino acid solution to the resin and shake for 2 hours.
- To cap any remaining reactive sites, add a solution of DCM/MeOH/DIEA (17:2:1) and shake for 30 minutes.
- Wash the resin sequentially with DCM (3x), DMF (3x), and MeOH (3x).
- Dry the resin under vacuum.

II. Linear Peptide Assembly (Fmoc-SPPS)

The following cycle is repeated for each amino acid in the sequence (Phe, Phe, Pro, Pro, Ile, Leu, Met, Ile):

- Fmoc Deprotection:

- Swell the resin in DMF for 30 minutes.
- Treat the resin with 20% piperidine in DMF for 5 minutes.
- Drain and repeat the treatment with 20% piperidine in DMF for 15 minutes.
- Wash the resin with DMF (5x).
- Amino Acid Coupling:
 - In a separate vial, pre-activate the next Fmoc-amino acid (3 eq.) with HBTU (2.9 eq.) and HOBt (3 eq.) in DMF containing DIEA (6 eq.) for 5 minutes.
 - Add the activated amino acid solution to the resin.
 - Shake the reaction vessel for 2 hours.
 - Perform a Kaiser test to confirm the completion of the coupling reaction. If the test is positive (indicating free amines), repeat the coupling step.
 - Wash the resin with DMF (3x) and DCM (3x).

III. On-Resin Cyclization

- After the final coupling step, perform a final Fmoc deprotection as described in step II.1.
- Wash the resin thoroughly with DMF (5x) and DCM (5x).
- Swell the resin in DMF.
- In a separate vial, dissolve HATU (3 eq.) and HOAt (3 eq.) in DMF.
- Add the cyclization reagents to the resin, followed by the addition of DIEA (6 eq.).
- Allow the cyclization reaction to proceed for 4-6 hours at room temperature.
- Wash the resin with DMF (5x) and DCM (5x).

IV. Cleavage and Deprotection

- Wash the resin with DCM (3x) and dry under a stream of nitrogen.
- Add the cleavage cocktail (TFA/TIS/H₂O; 95:2.5:2.5) to the resin.
- Shake the mixture for 2-3 hours at room temperature.
- Filter the resin and collect the filtrate.
- Precipitate the crude peptide by adding the filtrate to cold diethyl ether.
- Centrifuge to pellet the peptide and decant the ether.
- Wash the peptide pellet with cold diethyl ether (2x).
- Dry the crude peptide under vacuum.

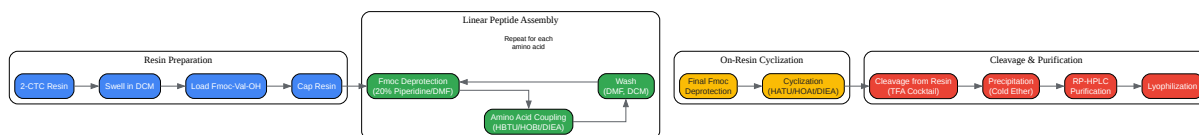
V. Purification and Analysis

- Purify the crude peptide by preparative reverse-phase high-performance liquid chromatography (RP-HPLC) using a C18 column.
- Use a linear gradient of water and acetonitrile, both containing 0.1% TFA.
- Collect fractions and analyze by analytical RP-HPLC and mass spectrometry to confirm the purity and identity of the final product.
- Lyophilize the pure fractions to obtain the final **Cyclolinopeptide B** as a white powder.

Data Presentation

Parameter	Value/Condition
Resin	2-Chlorotrityl chloride
Synthesis Scale	0.1 mmol
Fmoc-Amino Acid Excess	3 equivalents
Coupling Reagent	HBTU/HOBt/DIEA
Deprotection Reagent	20% Piperidine in DMF
Cyclization Reagent	HATU/HOAt/DIEA
Cyclization Time	4-6 hours
Cleavage Cocktail	TFA/TIS/H ₂ O (95:2.5:2.5)
Cleavage Time	2-3 hours
Purification Method	Preparative RP-HPLC (C18 column)
Expected Molecular Weight	~1058.4 g/mol [1]

Visualizations



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Figure 1. Workflow for the solid-phase synthesis of **Cyclolinopeptide B**.

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